



1,3-Dimethoxypropane physicochemical properties

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An In-depth Technical Guide to the Physicochemical Properties of 1,3-Dimethoxypropane

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of chemical compounds is paramount for their effective application and safe handling. This technical guide provides a comprehensive overview of the core physicochemical properties of **1,3-dimethoxypropane**, a versatile organic solvent and reagent.

Chemical Identity

1,3-Dimethoxypropane, also known as trimethylene glycol dimethyl ether, is a diether with the chemical formula C5H12O2.[1][2][3][4][5][6] It is a colorless to light yellow liquid at room temperature.[2]

Table 1: Chemical Identifiers for 1,3-Dimethoxypropane



Identifier	Value
CAS Number	17081-21-9[1][2][3][5][7]
Molecular Formula	C5H12O2[1][2][3][4][5][6]
Molecular Weight	104.15 g/mol [1][2][5][8]
SMILES	COCCCOC[2][4][5][8]
InChI	InChI=1S/C5H12O2/c1-6-4-3-5-7-2/h3-5H2,1- 2H3[2][4][5][6]
InChlKey	UUAMLBIYJDPGFU-UHFFFAOYSA-N[2][4][5] [6]

Physicochemical Properties

The utility of **1,3-dimethoxypropane** in various applications is dictated by its distinct physical and chemical properties. These properties are summarized in the table below.

Table 2: Physicochemical Properties of 1,3-Dimethoxypropane

Property	Value
Boiling Point	102.2 ± 8.0 °C at 760 mmHg[9] to 106 °C[2]
Melting Point	-82 °C[2][9][10]
Density	0.841 g/cm ³ [1][3]
Flash Point	7.8 ± 11.8 °C[9] to 8 °C
Vapor Pressure	39.3 ± 0.2 mmHg at 25°C[3][4][9]
Refractive Index	1.38[4][10]
Solubility	No quantitative data available, but it is used as an organic solvent.
LogP (Octanol/Water Partition Coefficient)	0.14[9] to 0.66930[8][10]
Appearance	Colorless to light yellow liquid[2]



Experimental Protocols

The determination of physicochemical properties is crucial for the characterization of a substance. Below are detailed methodologies for key experiments.

Determination of Boiling Point (Micro-Reflux Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and accurate method for determining the boiling point of a small liquid sample is the micro-reflux method.

Protocol:

- Apparatus Setup:
 - Place approximately 0.5 mL of 1,3-dimethoxypropane into a small test tube.
 - Add a small magnetic stir bar to the test tube to ensure smooth boiling.
 - Position the test tube in a heating block on a hot plate stirrer.
 - Clamp a thermometer so that the bulb is about 1 cm above the surface of the liquid. The thermometer will measure the temperature of the vapor in equilibrium with the boiling liquid.
- Heating and Observation:
 - Begin gentle stirring and heating of the sample.
 - Observe the liquid until it begins to boil and a ring of condensing vapor (refluxing) is visible on the walls of the test tube.
 - The thermometer bulb should be positioned at the level of this reflux ring for an accurate measurement.
- Data Recording:

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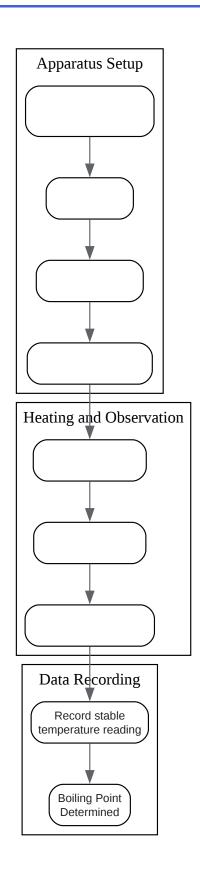




 Once the liquid is gently refluxing, the temperature reading on the thermometer should stabilize.

• Record this stable temperature as the boiling point of **1,3-dimethoxypropane**.





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Experimental workflow for determining the boiling point of **1,3-dimethoxypropane**.



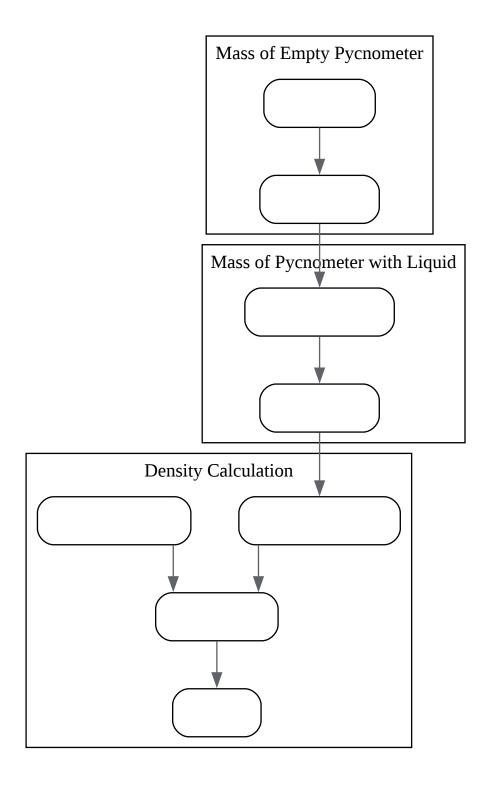
Determination of Density using a Pycnometer

The density of a liquid is its mass per unit volume. A pycnometer, a flask with a precise volume, is commonly used for accurate density measurements.

Protocol:

- Mass of Empty Pycnometer:
 - Thoroughly clean and dry the pycnometer.
 - Accurately weigh the empty pycnometer using an analytical balance and record the mass (m1).
- · Mass of Pycnometer with Liquid:
 - Fill the pycnometer with **1,3-dimethoxypropane**, ensuring no air bubbles are trapped.
 - Place the stopper and wipe any excess liquid from the outside.
 - Weigh the filled pycnometer and record the mass (m2).
- Volume of Pycnometer:
 - The volume of the pycnometer (V) is typically provided by the manufacturer or can be determined by calibrating with a liquid of known density (e.g., distilled water).
- Density Calculation:
 - The mass of the **1,3-dimethoxypropane** is calculated as (m2 m1).
 - The density (ρ) is then calculated using the formula: $\rho = (m2 m1) / V$.





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Experimental workflow for determining the density of **1,3-dimethoxypropane**.

Safety Information



1,3-Dimethoxypropane is a flammable liquid and vapor.[5][11] It may cause skin and serious eye irritation, as well as respiratory irritation.[5][11] It is important to handle this chemical in a well-ventilated area, away from heat, sparks, and open flames.[11] Personal protective equipment, including gloves and eye protection, should be worn.[11]

Applications

1,3-Dimethoxypropane is primarily used in organic synthesis as a protective group for aldehydes and ketones through the formation of acetals.[1] It also serves as a versatile organic solvent.[1]

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